

Technical Guide: Molecular Structure and Functional Groups of 3-Hydroxy-3-methylbutanimidamide HCl

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Compound of Interest

Compound Name:	3-Hydroxy-3-methylbutanimidamide;hydrochloride
CAS No.:	912578-82-6
Cat. No.:	B2925554

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Executive Summary

3-Hydroxy-3-methylbutanimidamide hydrochloride (often referred to as the amidine derivative of

-hydroxy-

-methylbutyrate or HMB) is a specialized bifunctional building block used primarily in Fragment-Based Drug Discovery (FBDD) and the synthesis of bioactive heterocycles.

Its structural value lies in the unique combination of a highly polar, basic amidine head group (pKa

11.5–12.0) and a metabolically stable tertiary alcohol tail. The presence of the gem-dimethyl group at the C3 position introduces the Thorpe-Ingold effect, pre-organizing the molecule for

rapid cyclization reactions to form pyrimidines and imidazoles—scaffolds ubiquitous in kinase inhibitors and GPCR ligands.

This guide provides a rigorous analysis of its molecular architecture, reactivity profiles, and self-validating handling protocols to ensure experimental reproducibility.

Molecular Architecture & Physicochemical Profile

Structural Anatomy

The molecule consists of a four-carbon backbone functionalized at both termini.

- Chemical Formula:
- Molecular Weight: 116.16 g/mol (Free Base) / 152.62 g/mol (HCl Salt)
- IUPAC Name: 3-Hydroxy-3-methylbutanimidamide hydrochloride

Functional Group Analysis

Functional Group	Position	Electronic/Steric Property	Drug Design Implication
Amidine ()	C1	Strong base; H-bond donor/acceptor mix.[1]	Bioisostere for guanidines; critical for forming H-bond networks in protein active sites (e.g., serine proteases).
Methylene Linker ()	C2	Flexible spacer.	Allows rotational freedom, but restricted by the bulk of C3 substituents.
Tertiary Alcohol ()	C3	Polar, sterically hindered.	Resists oxidation (metabolically stable compared to primary/secondary alcohols); increases aqueous solubility.
Gem-Dimethyl ()	C3	Steric bulk.	Induces the Thorpe-Ingold Effect (Angle Compression), favoring intramolecular cyclization.[2]

Visualization of Structural Logic

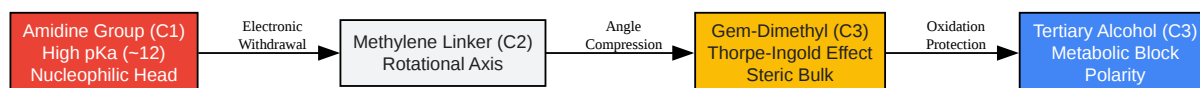


Figure 1: Functional Anatomy of 3-Hydroxy-3-methylbutanimidamide

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Synthetic Utility: The Thorpe-Ingold Advantage[3]

The core value of this molecule in synthesis is its propensity to form rings. The gem-dimethyl group at C3 compresses the internal bond angle (C2-C3-C4), bringing the amidine head group closer to electrophiles attached to the alcohol or introduced externally.

Primary Synthetic Pathways

Researchers typically utilize this salt to synthesize 2-substituted pyrimidines or imidazoles.

- **Pyrimidine Synthesis:** Condensation with 1,3-dicarbonyls (e.g., acetylacetone) or -keto esters. The amidine nitrogen attacks the ketone, followed by cyclization.
- **Imidazole Synthesis:** Reaction with -haloketones.

Reaction Workflow Diagram

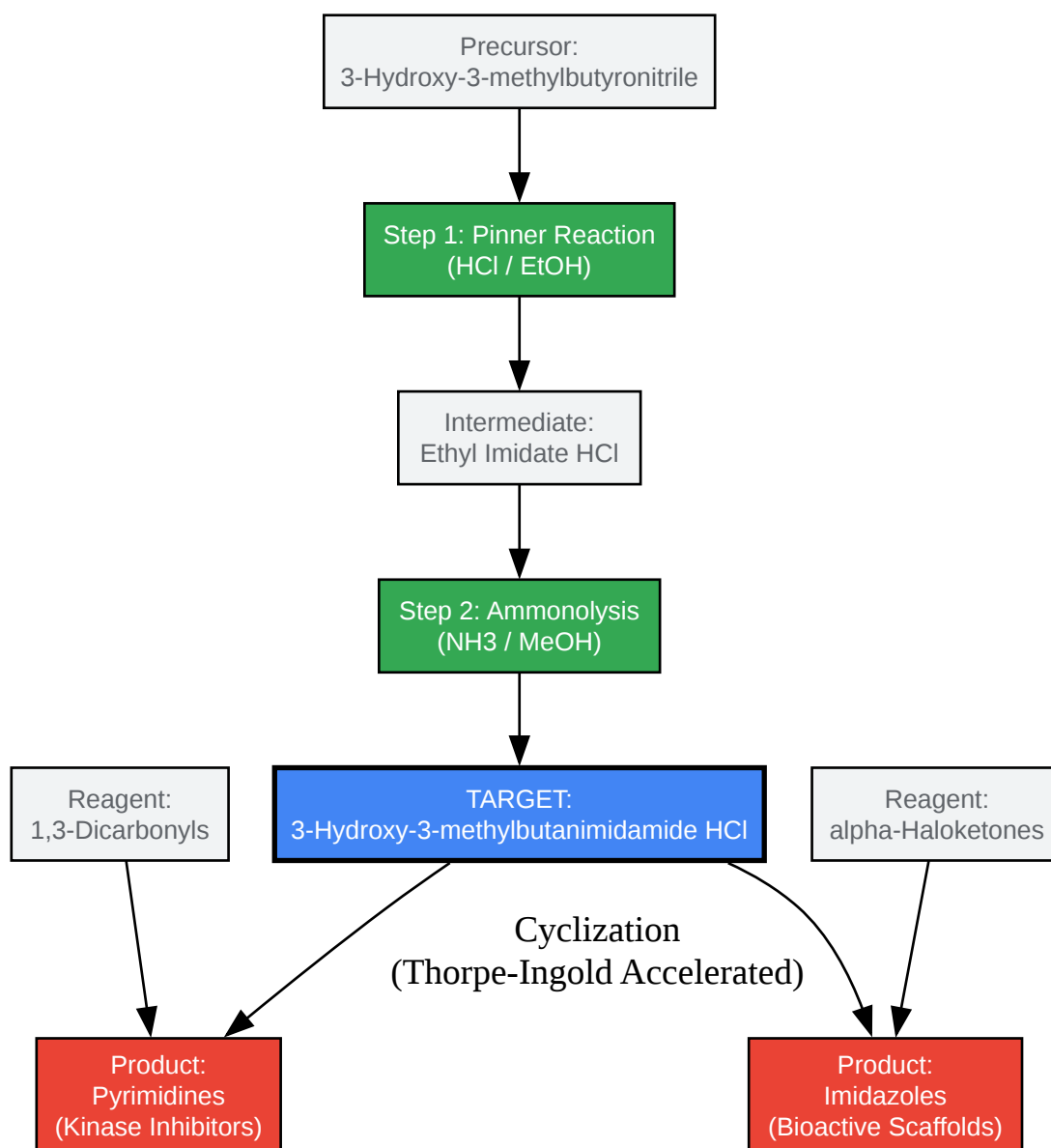


Figure 2: Synthesis and Downstream Application Workflow

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Handling, Stability, and Quality Control

Amidine salts are hygroscopic and prone to hydrolysis if mishandled. The following protocols constitute a self-validating system to ensure material integrity.

Stability Risks

- **Hydrolysis:** In the presence of moisture and elevated pH ($\text{pH} > 9$), the amidine group hydrolyzes to the primary amide (3-hydroxy-3-methylbutanamide) and ammonia.
- **Hygroscopicity:** The HCl salt will absorb atmospheric water, leading to deliquescence and subsequent hydrolysis.

Storage Protocol (Mandatory)

- **Container:** Amber glass vial with a Teflon-lined cap.
- **Environment:** Store at -20°C under Argon or Nitrogen atmosphere.
- **Desiccant:** Store secondary container (jar) with active silica gel or

Analytical Validation (QC Protocol)

Due to the high polarity of the molecule, standard C18 HPLC often results in poor retention (elution in the void volume). Use HILIC (Hydrophilic Interaction Liquid Chromatography) for purity assessment.

Validated HILIC Method Parameters:

- **Column:** ZIC-HILIC or Amide-HILIC ().
- **Mobile Phase A:** 10 mM Ammonium Acetate in Water ($\text{pH} 5.8$).
- **Mobile Phase B:** Acetonitrile.[3]
- **Gradient:** 90% B to 60% B over 15 minutes.
- **Detection:** UV at 210 nm (low sensitivity due to lack of chromophore) or ELSD/CAD (preferred).
- **Pass Criteria:** $>98\%$ purity; absence of hydrolysis peak (Amide mass = $M+1$ of 118.15).

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